

An In-depth Technical Guide to Sodium Ionophore VIII (ETH 4120)

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Compound of Interest

Compound Name: Sodium ionophore VIII

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Abstract

Sodium Ionophore VIII, also known as ETH 4120, is a synthetic, neutral ionophore with a high selectivity for sodium ions (Na^+). Its primary and well-documented application is as the active component in sodium-selective electrodes for the potentiometric determination of sodium ion concentration in aqueous solutions. This guide provides a comprehensive overview of the available technical information regarding **Sodium Ionophore VIII**, including its mechanism of action, physicochemical properties, and its principal application. Due to a lack of publicly available research, this guide will also highlight areas where further investigation is required, particularly concerning its biological effects and potential therapeutic applications.

Core Mechanism of Action

Sodium Ionophore VIII functions as a carrier ionophore. This mechanism involves the encapsulation of a sodium ion, facilitating its transport across lipophilic barriers such as biological membranes or the polymeric membranes of ion-selective electrodes.^{[1][2]} The process can be broken down into the following key steps:

- **Complexation:** At the membrane interface, the ionophore, which possesses a lipophilic exterior and a hydrophilic interior, selectively binds a sodium ion. This binding is a reversible process.

- **Translocation:** The resulting ionophore-ion complex, being lipid-soluble, diffuses across the hydrophobic membrane.
- **Decomplexation:** On the opposite side of the membrane, the ionophore releases the sodium ion.
- **Return:** The free ionophore then diffuses back to the original interface to transport another ion.

This carrier mechanism is distinct from channel-forming ionophores, which create a continuous pore through the membrane.[2]

Signaling Pathway and Experimental Workflow

Currently, there is no specific information available in the scientific literature detailing the direct effects of **Sodium Ionophore VIII** on intracellular signaling pathways. The primary biological effect of sodium ionophores, in general, is the dissipation of the sodium ion gradient across cellular membranes.[1][2] An artificially increased intracellular sodium concentration can, in turn, affect various cellular processes. For instance, in cardiomyocytes, elevated intracellular Na^+ can influence the activities of ion channels and transporters such as the Na^+ - Ca^{2+} exchanger and the Na^+ - K^+ pump, potentially leading to altered action potentials.[3] However, specific studies on **Sodium Ionophore VIII**'s impact on such pathways are lacking.

The following diagram illustrates the general mechanism of a carrier ionophore like **Sodium Ionophore VIII**.

General mechanism of **Sodium Ionophore VIII** as a carrier ionophore.

Quantitative Data

Detailed quantitative data for **Sodium Ionophore VIII**, such as specific binding constants, dissociation constants, and a comprehensive table of selectivity coefficients against a wide range of cations, are not readily available in peer-reviewed literature. Its primary characterization is in the context of its performance in ion-selective electrodes.

Physicochemical Properties

Property	Value	Source
IUPAC Name	bis(1,4,7,10-tetraoxacyclododec-2-ylmethyl) 2,2-didodecylpropanedioate	[4]
Synonyms	ETH 4120, Sodium Ionophore VIII	[4]
CAS Number	174752-42-2	[4]
Molecular Formula	C ₄₅ H ₈₄ O ₁₂	[4]
Molecular Weight	817.1 g/mol	[4]
XLogP3	11.1	[4]

Note: The high XLogP3 value indicates a high degree of lipophilicity, which is a key characteristic for an effective ionophore that needs to operate within a lipid membrane environment.

Experimental Protocols

The most well-defined experimental protocol involving **Sodium Ionophore VIII** is its use in the fabrication of sodium-selective electrodes.

Preparation of a Sodium-Selective Electrode Membrane

This protocol describes the general steps for preparing a PVC-based ion-selective membrane. The exact ratios of components may be optimized for specific applications.

Materials:

- **Sodium Ionophore VIII** (ETH 4120)
- Poly(vinyl chloride) (PVC), high molecular weight
- Plasticizer (e.g., 2-Nitrophenyl octyl ether)
- Lipophilic salt/ionic additive (e.g., Sodium tetrakis[3,5-bis(trifluoromethyl)phenyl]borate)

- Solvent (e.g., Tetrahydrofuran (THF))

Procedure:

- **Dissolution of Components:** In a glass vial, dissolve a precise weight of PVC, the plasticizer, **Sodium Ionophore VIII**, and the lipophilic salt in a minimal amount of THF. A typical composition might be around 30% PVC, 60-65% plasticizer, 1-5% ionophore, and <1% lipophilic salt by weight.
- **Homogenization:** Thoroughly mix the components until a homogenous, viscous solution (often referred to as a "cocktail") is formed.
- **Membrane Casting:** Cast the solution onto a clean, flat glass plate or into a casting ring to a controlled thickness.
- **Solvent Evaporation:** Allow the solvent to evaporate slowly in a dust-free environment. This process can take 24-48 hours.
- **Membrane Conditioning:** Once the membrane is formed and has been cut to the desired size for an electrode body, it is typically conditioned by soaking in a standard sodium chloride solution (e.g., 0.01 M NaCl) for several hours.[5]

The following diagram outlines the workflow for fabricating an ion-selective electrode.

Workflow for the fabrication of a sodium-selective electrode.

Conclusion and Future Directions

Sodium Ionophore VIII is a highly effective and selective sodium carrier, primarily utilized in the field of analytical chemistry for the construction of ion-selective electrodes. Its mechanism of action is well-understood as a carrier-mediated transport process. However, there is a notable absence of research into its biological effects. For drug development professionals and researchers in the life sciences, this presents both a challenge and an opportunity. Future research should focus on:

- **Determining Quantitative Ion-Binding Characteristics:** Systematic studies to determine the binding and dissociation constants for sodium and other key physiological cations would provide a more complete picture of its selectivity and potential for in vivo applications.

- Investigating Cellular Effects: Research into how **Sodium Ionophore VIII** affects cell viability, membrane potential, and specific intracellular signaling pathways in various cell types is needed to understand its potential as a research tool or therapeutic agent.
- Exploring Novel Applications: Beyond its use in sensors, the ability of this ionophore to manipulate sodium gradients could be explored in contexts such as antimicrobial research or the study of diseases related to ion channel dysfunction.

In summary, while **Sodium Ionophore VIII** is a well-established component in electrochemical sensing, its broader potential in biological and pharmaceutical research remains largely untapped.

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References

- 1. Ionophore - Wikipedia [en.wikipedia.org]
- 2. assaygenie.com [assaygenie.com]
- 3. [Electrophysiological Effects of Ionophore-induced Increases in Intracellular Na⁺ in Cardiomyocytes] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Sodium ionophore VIII | C45H84O12 | CID 3478056 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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